

An In-depth Technical Guide to Tridecylamine: CAS Number and Safety Data

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Compound of Interest

Compound Name: Tridecylamine

Cat. No.: B1585788

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This technical guide provides comprehensive information on the chemical compound **tridecylamine**, focusing on its Chemical Abstracts Service (CAS) number and detailed safety data. This document is intended for researchers, scientists, and professionals in drug development who handle or intend to use this compound in their work.

Chemical Identification

Tridecylamine is a long-chain, lipophilic monoalkylamine.^{[1][2]} It is primarily utilized as a versatile intermediate in the synthesis of various chemicals, including agricultural products, oil additives, emulsifiers, and pigments.^{[1][2]}

- Chemical Name: **Tridecylamine**
- Synonyms: 1-Aminotridecane, 1-Tridecanamine, n-**Tridecylamine**^[3]
- Linear Formula: $\text{CH}_3(\text{CH}_2)_{12}\text{NH}_2$
- CAS Number: 2869-34-3^{[1][3][4]}
- CAS Number (Mixture of Isomers): 86089-17-0^[2]
- EC Number: 220-694-0^[3]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **tridecylamine**.

Property	Value	Source
Molecular Weight	199.38 g/mol	[1][3][4]
Appearance	Not specified in search results	
Melting Point	30-32 °C	
Boiling Point	265 °C	
Flash Point	110 °C (230 °F) - closed cup	
pKa	10.63 at 25°C	[1]

Hazard Identification and Safety Data

Tridecylamine is classified as a hazardous substance. The following tables outline its GHS classification and associated hazard and precautionary statements based on available Safety Data Sheets (SDS).

GHS Hazard Classification

Classification	Category	Source
Acute Toxicity, Oral	4	[5]
Skin Corrosion	1B	[5]
Serious Eye Damage	1	[5]
Acute Aquatic Hazard	1	[5]
Chronic Aquatic Hazard	1	[5]

Hazard and Precautionary Statements

Type	Code	Statement	Source
Hazard	H302	Harmful if swallowed.	[5]
Hazard	H314	Causes severe skin burns and eye damage.	[5]
Hazard	H410	Very toxic to aquatic life with long lasting effects.	[5]
Precautionary	P260	Do not breathe dust.	[5]
Precautionary	P273	Avoid release to the environment.	[5]
Precautionary	P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.	[5]
Precautionary	P301 + P312	IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell.	[5]
Precautionary	P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.	[5]
Precautionary	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]

Safety and Handling Protocols

The following protocols are derived from safety data sheets and are critical for the safe handling and use of **tridecylamine** in a laboratory setting.

Personal Protective Equipment (PPE)

A detailed list of required personal protective equipment is provided below.

Protection Type	Specification	Source
Eye/Face Protection	Wear safety glasses with side-shields or goggles. A face shield is also recommended.	[6]
Skin Protection	Wear protective gloves and clothing to prevent skin contact.	[6]
Respiratory Protection	If exposure limits are exceeded, a NIOSH/MSHA approved respirator should be worn.	

First Aid Measures

Immediate first aid is crucial in the event of exposure.

Exposure Route	Protocol	Source
Inhalation	Remove person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[5]
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes. Seek immediate medical attention.	[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.	[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Make victim drink water (two glasses at most). Call a physician immediately.	[5]

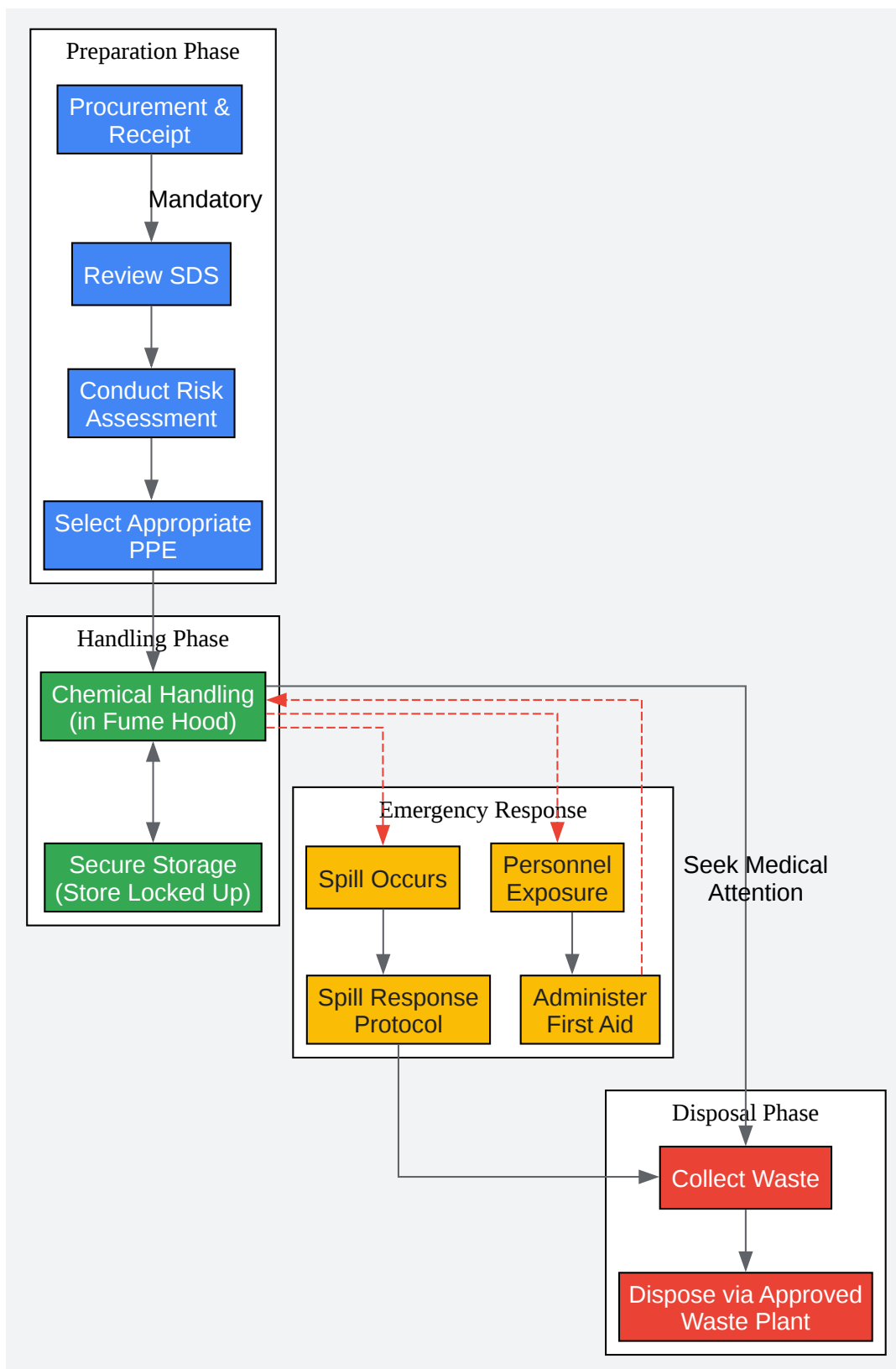
Fire-Fighting Measures

Aspect	Protocol	Source
Suitable Extinguishing Media	Use extinguishing media appropriate for the surrounding fire. No limitations are given for this substance.	[5]
Specific Hazards	Forms explosive mixtures with air on intense heating. Hazardous combustion products include carbon oxides and nitrogen oxides (NOx).	[5]
Protective Equipment	Firefighters should wear self-contained breathing apparatus and full firefighting turnout gear.	[6]

Experimental Workflow and Logic Diagram

Safe Handling Workflow for **Tridecylamine**

The following diagram illustrates a logical workflow for the safe handling of **tridecylamine** in a research environment, from procurement to disposal.



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Caption: Logical workflow for the safe handling of **Tridecylamine**.

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